

Essential Safety and Handling Guide for 2-(Dimethylamino)ethyl Methacrylate (DMAEMA)

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This document provides critical safety protocols, handling procedures, and disposal plans for 2-(Dimethylamino)ethyl methacrylate (DMAEMA), also known as **MADAM**. Adherence to these guidelines is essential for ensuring laboratory safety and proper chemical management.

Hazard Summary

DMAEMA is a hazardous chemical that requires careful handling. It is a combustible liquid that is harmful if swallowed or in contact with skin, causes severe skin burns and eye damage, and may provoke an allergic skin reaction. It is also recognized as being harmful to aquatic life.[1] [2][3]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to prevent exposure.



Protection Type	Specific Requirements	Rationale
Eye and Face Protection	Chemical safety goggles in compliance with OSHA's 29 CFR 1910.133 or European Standard EN166. A face shield is also required where splashing is a potential hazard.	Protects against splashes and vapors that can cause severe eye irritation and damage.
Skin Protection	Chemical-resistant gloves (e.g., Butyl rubber). A lab coat is required, and a chemical- resistant apron and sleeves are necessary when there is a risk of splashing. Wear appropriate protective clothing to prevent skin exposure.	Prevents skin contact which can cause burns, irritation, and allergic reactions.
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge is required if working outside of a certified chemical fume hood or where ventilation is inadequate. A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.	Protects against inhalation of vapors which can cause respiratory tract irritation.

Quantitative Data Summary

The following table summarizes key quantitative data for DMAEMA.

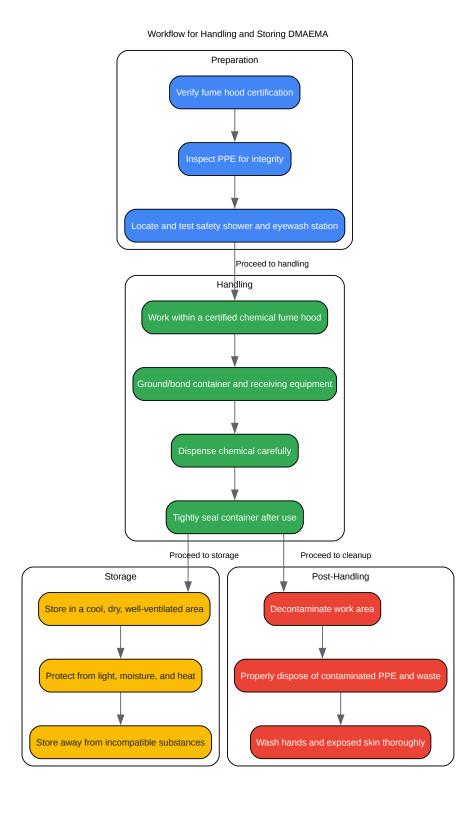


Property	Value	Reference
CAS Number	2867-47-2	
Molecular Formula	C8H15NO2	
Molecular Weight	157.21 g/mol	
Appearance	Clear, colorless to light-yellow liquid	
Odor	Amine-like, Rotten-egg like	
Boiling Point	182 - 192 °C (360 - 378 °F)	
Melting Point	-30 °C (-22 °F)	
Flash Point	68 °C (154 °F) closed cup	
Density	0.933 g/mL at 25 °C (77 °F)	
Solubility in Water	Soluble	-
Vapor Pressure	0.49 mmHg at 20 °C (68 °F)	-
Permissible Exposure Limit (PEL)	5 mg/m³ (California)	

Experimental Protocols Handling and Storage Workflow

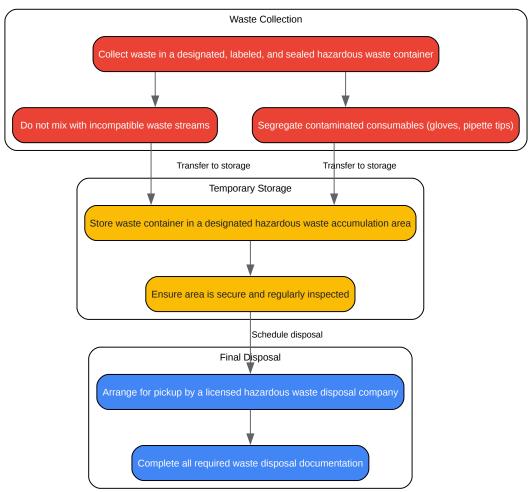
The following diagram outlines the standard operating procedure for handling and storing DMAEMA.







DMAEMA Waste Disposal Workflow



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